

The function of Galectin-3 in neuroinflammatory diseases like Alzheimer's

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The Role of Galectin-3 in Neuroinflammatory Diseases: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the function of Galectin-3 (Gal-3) in the pathogenesis of neuroinflammatory diseases, with a particular focus on Alzheimer's disease (AD). It consolidates current research on Gal-3's role as a key regulator of microglial activation, its interaction with critical signaling pathways, and its potential as a biomarker and therapeutic target.

Introduction to Galectin-3 and Neuroinflammation

Galectin-3, encoded by the LGALS3 gene, is a β -galactoside-binding lectin that has emerged as a pivotal player in inflammatory processes, including those in the central nervous system (CNS).[1][2] In the context of neurodegenerative diseases like Alzheimer's, Gal-3 is significantly upregulated and is primarily expressed by microglia, the resident immune cells of the brain.[3][4] Its multifaceted role in neuroinflammation involves modulating microglial activation, interacting with key receptors, and influencing the aggregation of pathological proteins.[5][6]

Quantitative Data on Galectin-3 in Alzheimer's Disease

The concentration of Galectin-3 is consistently found to be elevated in the biological fluids and brain tissue of Alzheimer's disease patients compared to healthy controls. This section summarizes key quantitative findings from various studies.

Table 1: Galectin-3 Levels in Alzheimer's Disease Patients vs. Healthy Controls (Serum)

Study Cohort	Gal-3 Concentration in AD (ng/mL, mean $\pm$ SD)	Gal-3 Concentration in Controls (ng/mL, mean $\pm$ SD)	P-value	Reference
31 AD patients, 50 healthy controls	11.19 $\pm$ 3.67	8.76 $\pm$ 3.03	0.022	[7]
57 AD patients, 61 healthy controls	Higher in AD group	-	0.003	

Table 2: Galectin-3 Levels in Alzheimer's Disease Patients vs. Healthy Controls (Cerebrospinal Fluid - CSF)

Study Cohort	Gal-3 Concentration in AD (ng/mL, mean $\pm$ SD)	Gal-3 Concentration in Controls (ng/mL, mean $\pm$ SD)	P-value	Reference
31 AD patients, 50 healthy controls	8.37 $\pm$ 2.79	5.19 $\pm$ 2.23	0.019	[7]
119 AD patients, 36 neurological controls	Elevated in AD group	-	< 0.001	[8] [9]

Table 3: Galectin-3 Levels in Preclinical Models (5xFAD Mice)

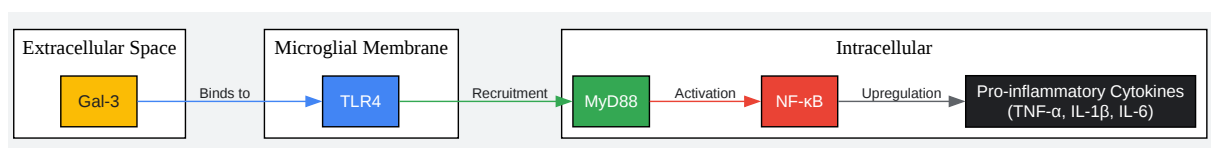
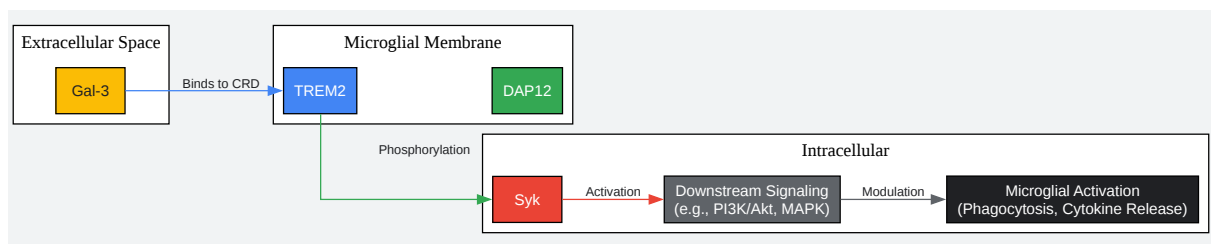
Model	Finding	Reference
5xFAD mice	Highly upregulated Gal-3 in the brain compared to wild-type mice.	[3]
5xFAD mice	10-fold increase of Gal-3 in cortical sections compared to controls.	[3]

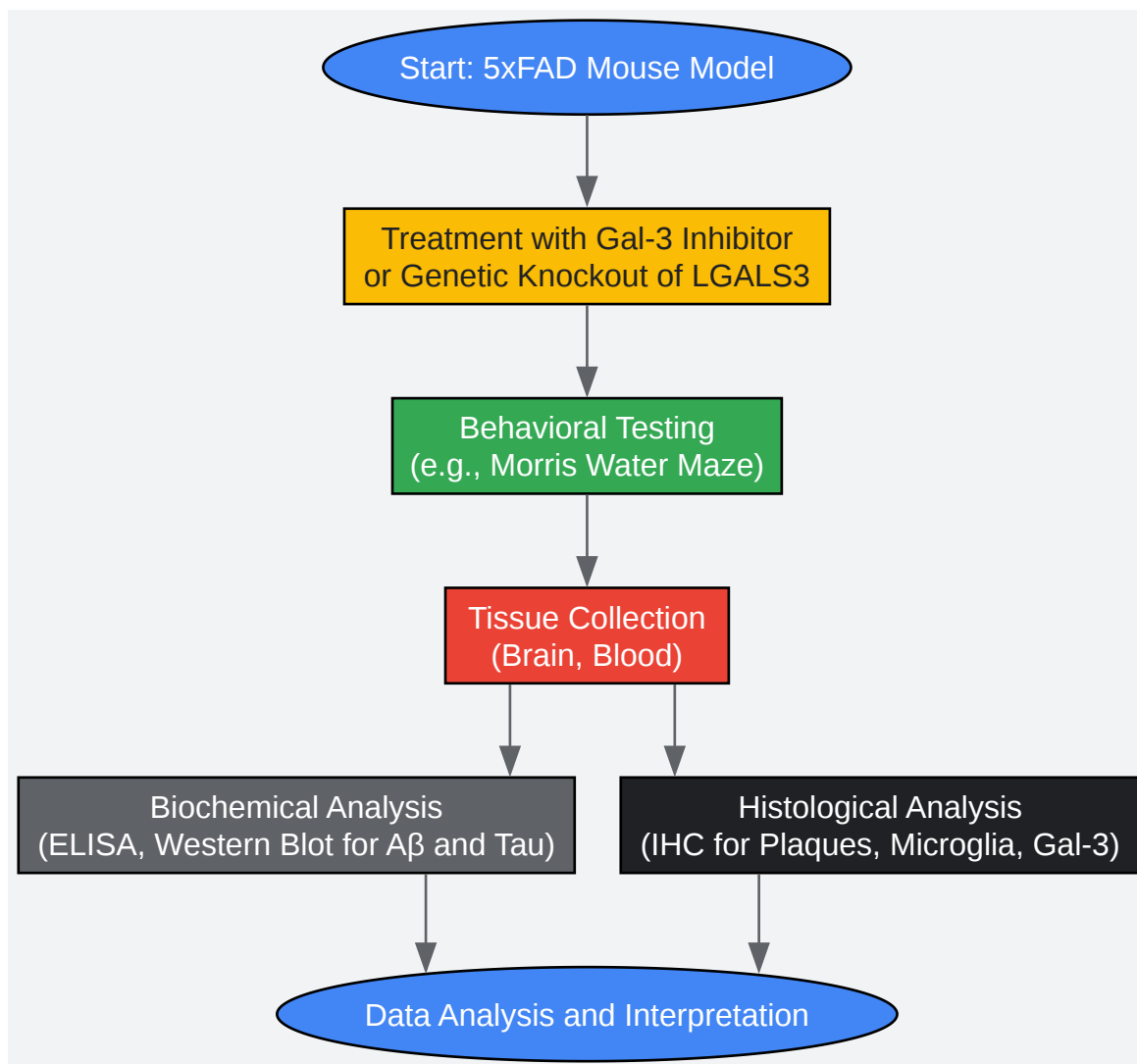
Key Signaling Pathways Involving Galectin-3

Galectin-3 exerts its pro-inflammatory effects in the context of neurodegenerative diseases primarily through its interaction with two key receptors on microglia: Triggering Receptor Expressed on Myeloid cells 2 (TREM2) and Toll-like Receptor 4 (TLR4).

Galectin-3 and TREM2 Signaling

Galectin-3 acts as a novel endogenous ligand for TREM2, a receptor crucial for microglial function and strongly implicated in Alzheimer's disease risk.[3][10] The interaction between Gal-3 and TREM2 stimulates the TREM2-DAP12 signaling pathway, leading to a cascade of downstream events that modulate microglial activation and response to amyloid-beta (A β) plaques.[1][3] This interaction is a critical component of the neuroinflammatory response in AD. [10]





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